

Physical and chemical properties of Guaietolin

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Compound of Interest

Compound Name: *Guaietolin*

Cat. No.: *B1615190*

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Guaietolin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Guaietolin, with the IUPAC name 3-(2-ethoxyphenoxy)propane-1,2-diol, is a chemical compound with potential therapeutic applications stemming from its antioxidant and anti-inflammatory properties. This technical guide provides a detailed overview of the known physical and chemical properties of **Guaietolin**, outlines experimental protocols for their determination, and explores its mechanistic pathways. Due to the limited availability of specific experimental data for **Guaietolin**, this guide combines verified information from chemical databases with generalized experimental methodologies and representative data to provide a comprehensive resource for research and development.

Chemical and Physical Properties

Guaietolin is a racemic mixture, and its properties are summarized below. While experimental data for some properties are not readily available in the literature, computed values from reliable databases provide valuable estimates.

Table 1: Physical and Chemical Properties of Guaietolin

Property	Value	Source
IUPAC Name	3-(2-ethoxyphenoxy)propane-1,2-diol	PubChem[1]
Synonyms	Guaietoline, Guethural	PubChem[1]
CAS Number	63834-83-3	PubChem[1]
Molecular Formula	C ₁₁ H ₁₆ O ₄	PubChem[1]
Molecular Weight	212.24 g/mol	PubChem[1]
Monoisotopic Mass	212.10485899 Da	PubChem[1][2][3]
Appearance	Solid (predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-
XLogP3	1.8	PubChem[1][3]
Hydrogen Bond Donor Count	2	PubChem[1][3]
Hydrogen Bond Acceptor Count	4	PubChem[1][3]
Rotatable Bond Count	6	PubChem[1][3]

Spectroscopic Data (Predicted)

While experimental spectroscopic data for **Guaietolin** is not widely published, predicted mass spectrometry data can be informative for its identification.

Table 2: Predicted Mass Spectrometry Data for Guaietolin

Adduct	m/z
[M+H] ⁺	213.11214
[M+Na] ⁺	235.09408
[M-H] ⁻	211.09758
[M+NH ₄] ⁺	230.13868
[M+K] ⁺	251.06802
[M+H-H ₂ O] ⁺	195.10212
(Data sourced from PubChemLite)[2]	

Experimental Protocols

The following sections detail generalized experimental protocols for determining the key physical and chemical properties of a solid organic compound like **Guaietolin**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.[4][5] A sharp melting range typically signifies a pure compound, while impurities tend to lower and broaden the melting range.[4][6]

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **Guaietolin** is packed into a capillary tube to a height of about 3 mm.[7]
- Apparatus: A melting point apparatus (e.g., Mel-Temp or Fisher-Johns) is used.[7]
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.[4]
 - The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.

- The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[6]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has liquefied is recorded as the end of the melting range.[4]
- Purity Check: For an unknown sample suspected to be **Guaietolin**, a mixed melting point determination can be performed. A 50:50 mixture of the unknown and a pure sample of **Guaietolin** is prepared. If the melting point of the mixture is sharp and close to that of pure **Guaietolin**, the unknown is likely **Guaietolin**. A depressed and broadened melting range would indicate the samples are different.[6]



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Workflow for Melting Point Determination.

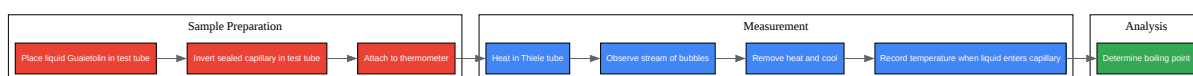
Determination of Boiling Point

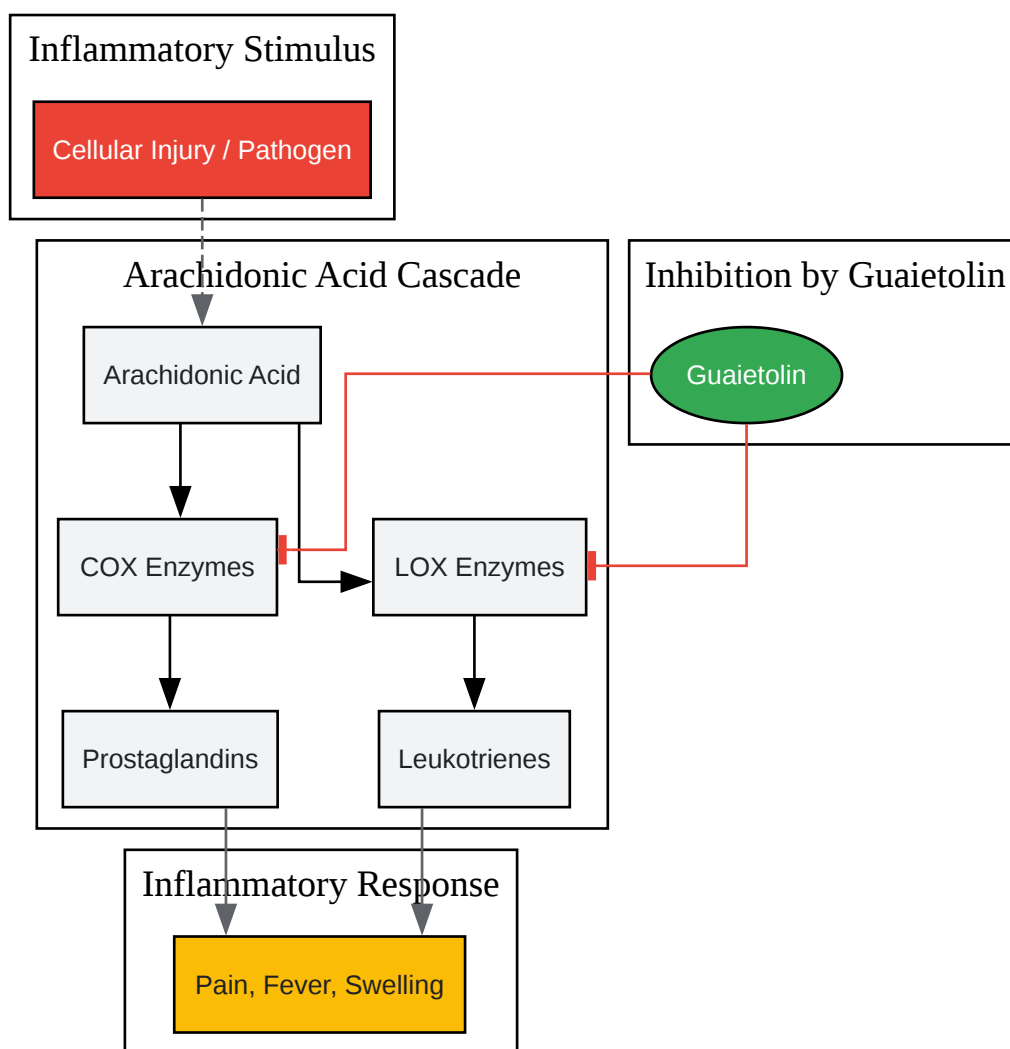
For liquid compounds or those that can be safely melted, the boiling point is another important physical constant.

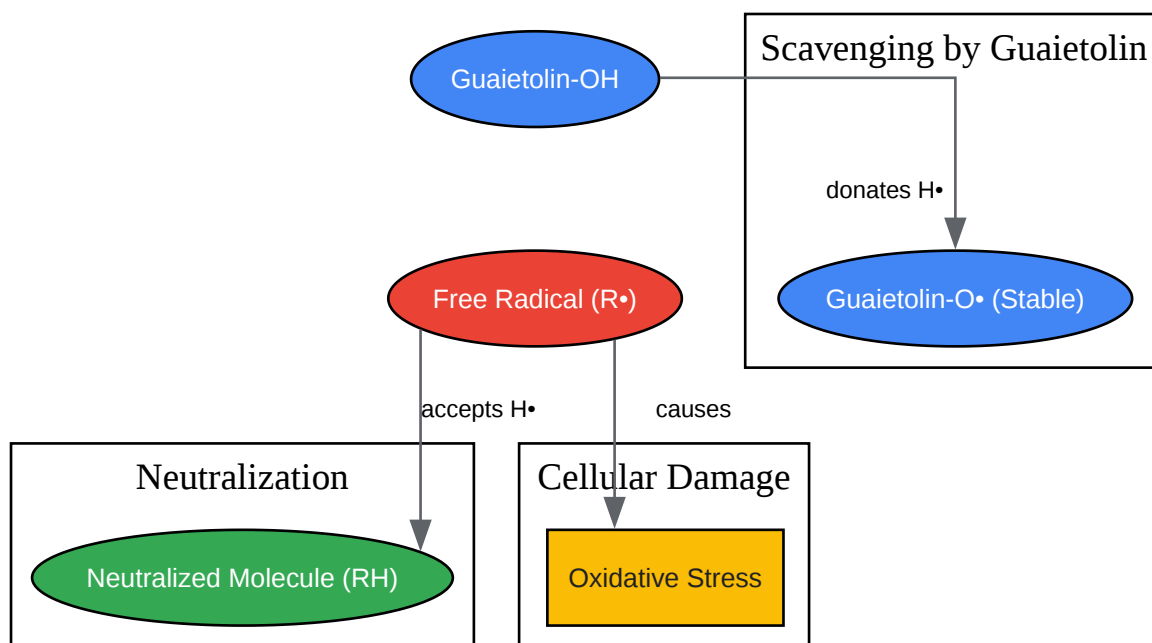
Methodology:

- Apparatus: A simple distillation apparatus or a Thiele tube setup can be used for micro-scale determination.[8][9]
- Procedure (Thiele Tube Method):
 - A small amount of liquid **Guaietolin** is placed in a small test tube.

- A capillary tube, sealed at one end, is placed inverted into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.^[8]
- As the oil is heated, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued, and the temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point.^{[8][10]}







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